

"Tubulin inhibitor 18" solution preparation and storage

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Compound of Interest

Compound Name: *Tubulin inhibitor 18*

Cat. No.: *B12411962*

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Application Notes and Protocols: Tubulin Inhibitor 18

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tubulin inhibitor 18, also identified as compound 5j, is a potent, synthetic small molecule belonging to the chalcone class of compounds.[1] Chalcones are recognized as a significant scaffold in the development of anticancer agents that target microtubule dynamics. **Tubulin inhibitor 18** exerts its biological effects by inhibiting tubulin polymerization, a critical process for cell division, intracellular transport, and the maintenance of cell shape. This disruption of the microtubular network leads to cell cycle arrest, primarily in the G2/M phase, and subsequently induces apoptosis in cancer cells. These characteristics make **Tubulin inhibitor 18** a valuable tool for cancer research and a potential candidate for further drug development.

This document provides detailed protocols for the preparation and storage of **Tubulin inhibitor 18** solutions, as well as an overview of its mechanism of action and typical experimental concentrations.

Chemical and Physical Properties

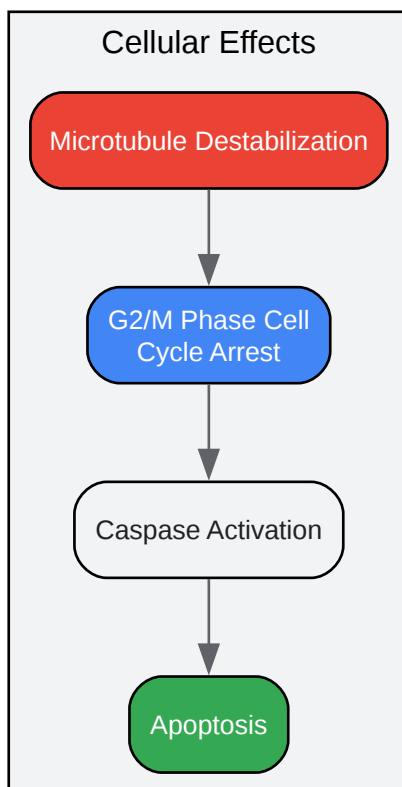
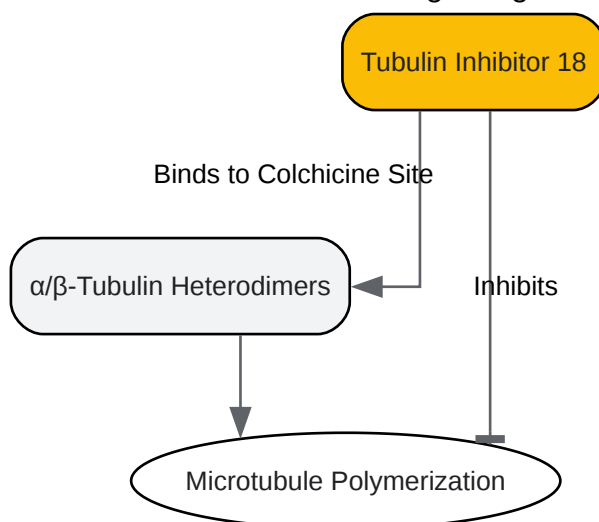
A summary of the key chemical and physical properties of **Tubulin inhibitor 18** is provided in the table below.

Property	Value
Chemical Name	Tubulin inhibitor 18 (compound 5j)
Molecular Formula	C ₂₂ H ₂₆ O ₅
Molecular Weight	370.44 g/mol
CAS Number	2762382-51-2
Appearance	Solid
Purity	≥97% (HPLC recommended)

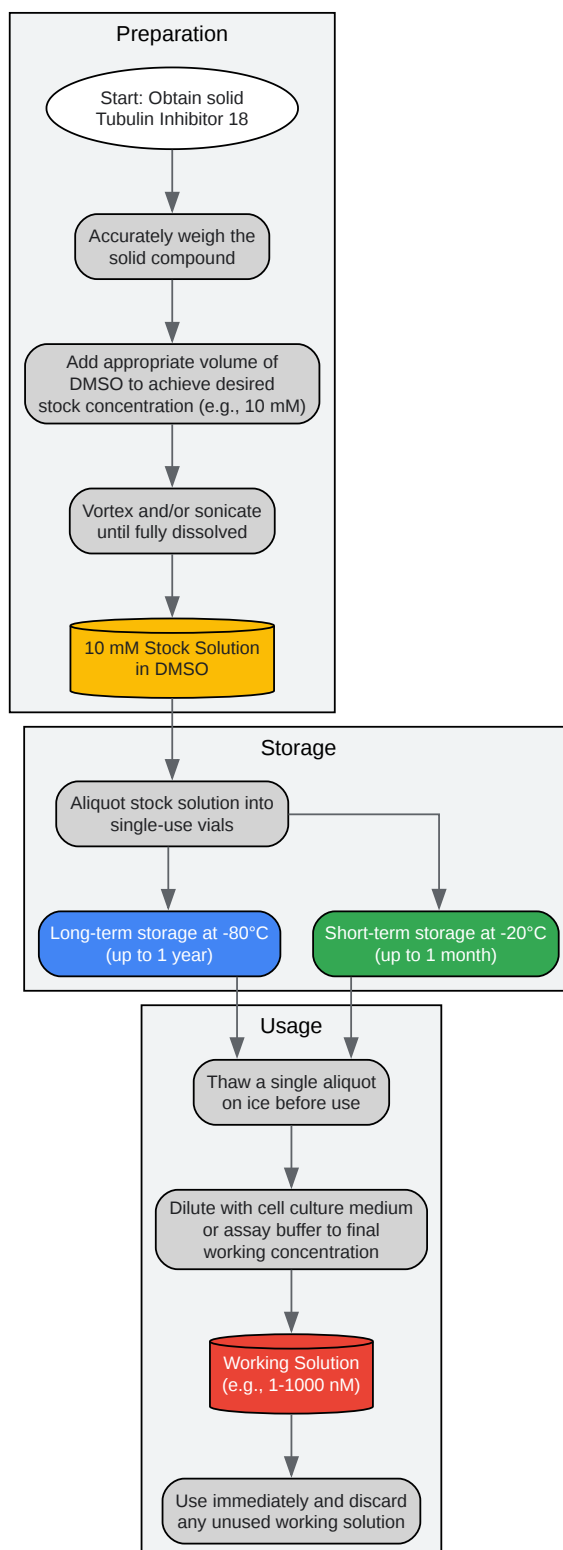
Mechanism of Action: Targeting the Colchicine Binding Site

Tubulin inhibitor 18, as a chalcone derivative, is predicted to function as a microtubule-destabilizing agent by binding to the colchicine binding site on β -tubulin. This binding event prevents the polymerization of α/β -tubulin heterodimers into microtubules. The disruption of microtubule dynamics activates the spindle assembly checkpoint, leading to a prolonged arrest of cells in the G2/M phase of the cell cycle. This sustained mitotic arrest ultimately triggers the intrinsic apoptotic pathway, characterized by the activation of caspase cascades and subsequent programmed cell death.

Tubulin Inhibitor 18 Signaling Pathway



Solution Preparation and Storage Workflow

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References

- 1. medchemexpress.com [medchemexpress.com]
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